

A Comprehensive Technical Guide to 3,3-Dimethyl-1-phenylbutan-2-one

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-phenylbutan-2-one

Cat. No.: B1365089

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This guide provides an in-depth overview of the chemical and physical properties of **3,3-Dimethyl-1-phenylbutan-2-one**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

3,3-Dimethyl-1-phenylbutan-2-one is a ketone derivative with a distinct molecular structure. The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	[1] [2] [3] [4]
Molecular Weight	176.25 g/mol	[1] [2] [3]
IUPAC Name	3,3-dimethyl-1-phenylbutan-2-one	[1]
CAS Number	6721-67-1	[1] [3]
Appearance	Bright yellow crystal	[2]
Melting Point	41-45°C	[2]

Experimental Protocols: Synthesis

While various synthetic routes exist, a common method for the preparation of related phenylbutan-2-one structures involves the hydrogenation of an unsaturated precursor. The following is a representative protocol for a similar synthesis, which can be adapted for **3,3-Dimethyl-1-phenylbutan-2-one**.

Reaction: Hydrogenation of 3-methyl-4-phenyl-3-buten-2-one to yield 3-phenylbutan-2-one.[5]

Materials:

- 3-methyl-4-phenyl-3-buten-2-one (intermediate)
- 5% Palladium on Carbon (Pd/C) catalyst
- Methanol
- Hydrogen gas
- 100L hydrogenation reactor
- Saturated sodium bicarbonate solution

Procedure:

- In a 100L hydrogenation reactor, add the 3-methyl-4-phenyl-3-en-2-butenone intermediate, 5% Pd/C catalyst, and methanol.[5]
- Replace the air in the reactor with hydrogen.[5]
- Conduct the hydrogenation at 50°C under 0.45 MPa pressure for approximately 4.5 hours.[5]
- Monitor the reaction progress by gas chromatography until the benzaldehyde content is less than 0.5%.[5]
- Cool the reaction mixture and concentrate under reduced pressure to recover unreacted 2-butanone.[5]
- Neutralize the concentrated solution with saturated sodium bicarbonate solution.[5]

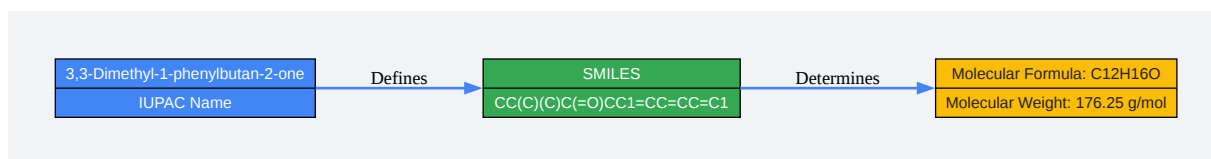
- Separate the organic layer and freeze at -15°C for 5 hours to crystallize the product.[5]

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle catalysts and reagents with care, following all relevant safety data sheets.

Logical Relationships and Structural Information

The following diagram illustrates the relationship between the compound's name, its structural representation (SMILES), and its fundamental molecular properties.



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References

1. 3,3-Dimethyl-1-phenylbutan-2-one | C12H16O | CID 10171281 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. chembk.com [chembk.com]
3. echemi.com [echemi.com]

- 4. chemsynthesis.com [chemsynthesis.com]
- 5. benchchem.com [benchchem.com]
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